

A Comprehensive Technical Guide to the Synthesis of 2-Bromo-4,6-dimethylphenol

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Compound of Interest

Compound Name: 2-Bromo-4,6-dimethylphenol

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth guide to the synthesis and preparation of **2-Bromo-4,6-dimethylphenol**, a key intermediate in various chemical and pharmaceutical applications. This document outlines the primary synthetic routes, detailed experimental protocols, and relevant quantitative data to support researchers and professionals in the field of drug development and organic synthesis.

Introduction

2-Bromo-4,6-dimethylphenol is an aromatic organic compound with the chemical formula C_8H_9BrO .^[1] Its structure, featuring a phenol ring substituted with a bromine atom and two methyl groups, makes it a valuable building block in the synthesis of more complex molecules. It is primarily used in the development of novel pharmaceutical compounds and as a reference standard in analytical testing. The synthesis of this compound typically involves the electrophilic bromination of 4,6-dimethylphenol.

Synthesis Pathway

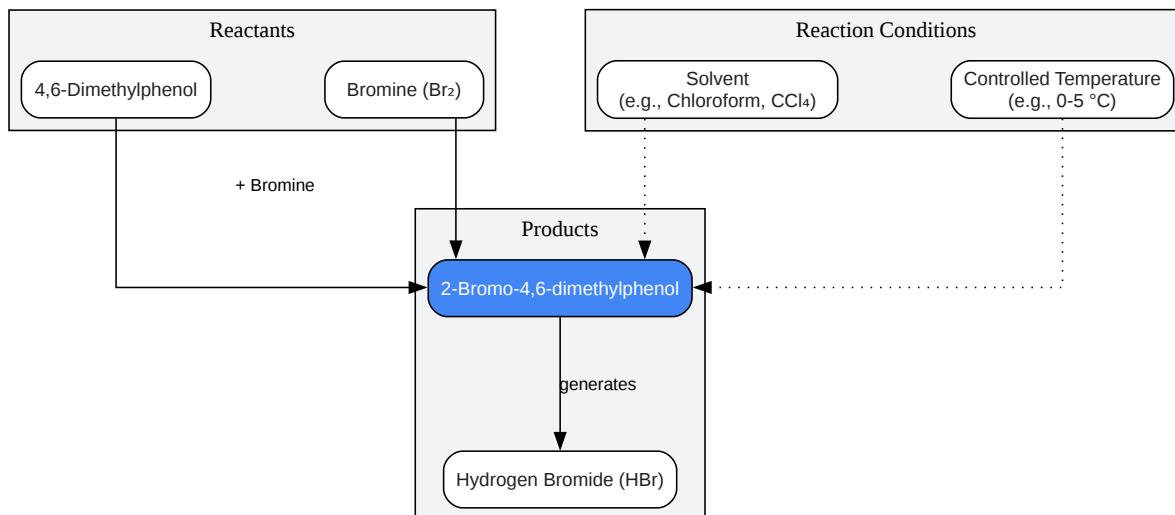
The most common and direct method for the synthesis of **2-Bromo-4,6-dimethylphenol** is the electrophilic aromatic substitution of 4,6-dimethylphenol with a suitable brominating agent, typically molecular bromine (Br_2). The reaction is generally carried out in a chlorinated solvent at controlled temperatures to ensure high selectivity for the ortho-bromination product.

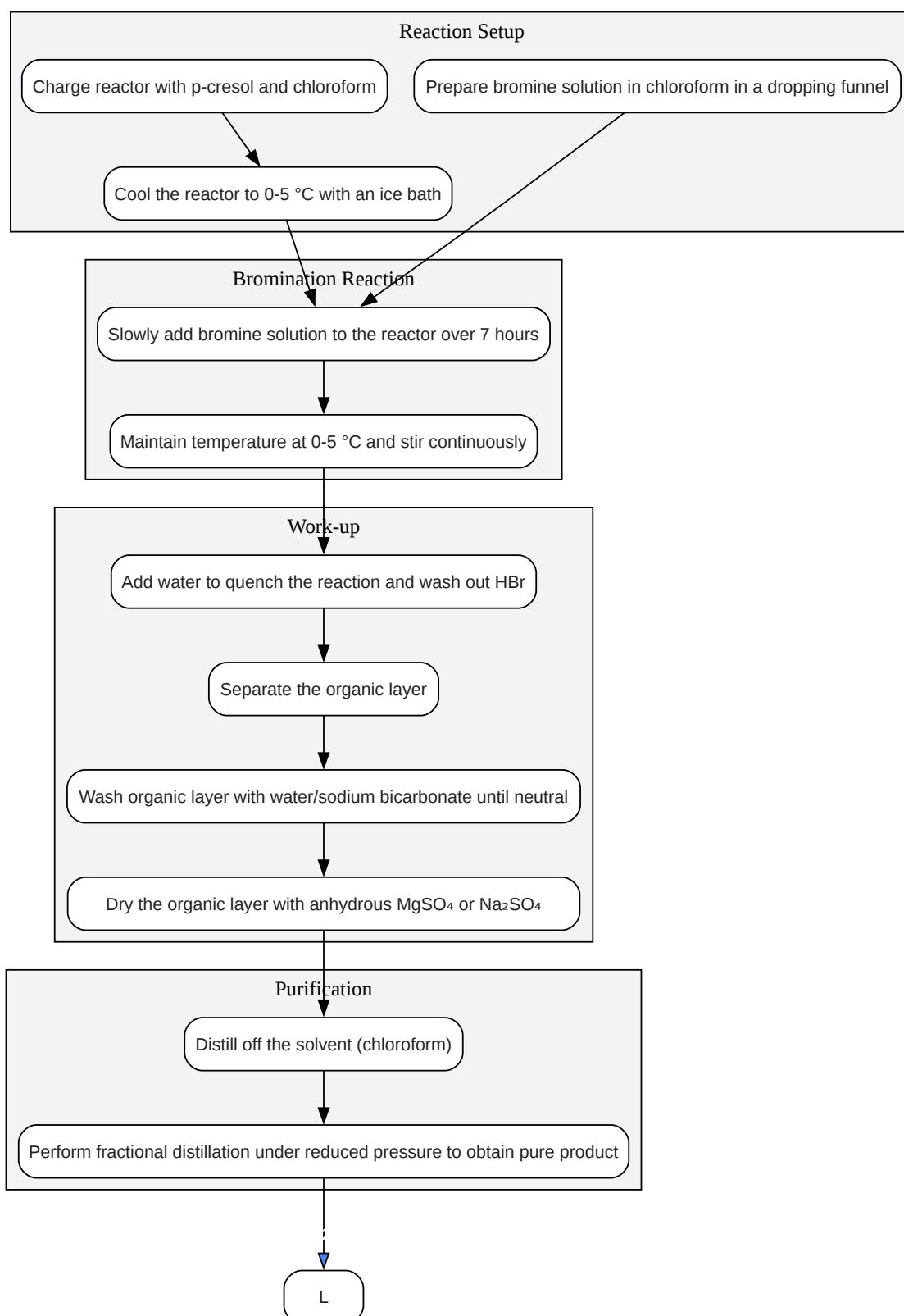
The overall reaction is as follows:



The hydroxyl group of the phenol is a strong activating group, directing the incoming electrophile (bromine) to the ortho and para positions. Since the para position is already occupied by a methyl group, the bromination occurs at one of the ortho positions.

Below is a diagram illustrating the synthesis pathway:



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References

- 1. 2-Bromo-4,6-dimethylphenol | C8H9BrO | CID 299976 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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